

Dihydromyrcenol: A Versatile Reagent in the Synthesis of Fine Chemicals

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Compound of Interest

Compound Name: Dihydromyrcenol

Cat. No.: B102105

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Abstract:

Dihydromyrcenol (2,6-dimethyl-7-octen-2-ol), a widely utilized fragrance ingredient, also serves as a valuable and versatile starting material in the synthesis of a variety of fine chemicals. Its unique structure, featuring a tertiary alcohol and a terminal double bond, allows for a range of chemical transformations. These application notes provide detailed protocols and summaries of key reactions where **dihydromyrcenol** is employed as a reagent, targeting researchers, scientists, and professionals in drug development and fine chemical synthesis. This document outlines methodologies for esterification, etherification, and other key transformations, supported by quantitative data and visual diagrams to facilitate understanding and application in a laboratory setting.

Introduction

Dihydromyrcenol is a synthetic acyclic monoterpenoid alcohol, renowned for its fresh, citrus-floral, and lavender-like scent.^[1] While its primary application is in the fragrance industry for perfumes, soaps, and detergents, its chemical functionalities make it an attractive precursor for the synthesis of other valuable molecules.^{[2][3]} This document explores the use of **dihydromyrcenol** as a reagent in several key organic reactions.

Chemical and Physical Properties of **Dihydromyrcenol**:

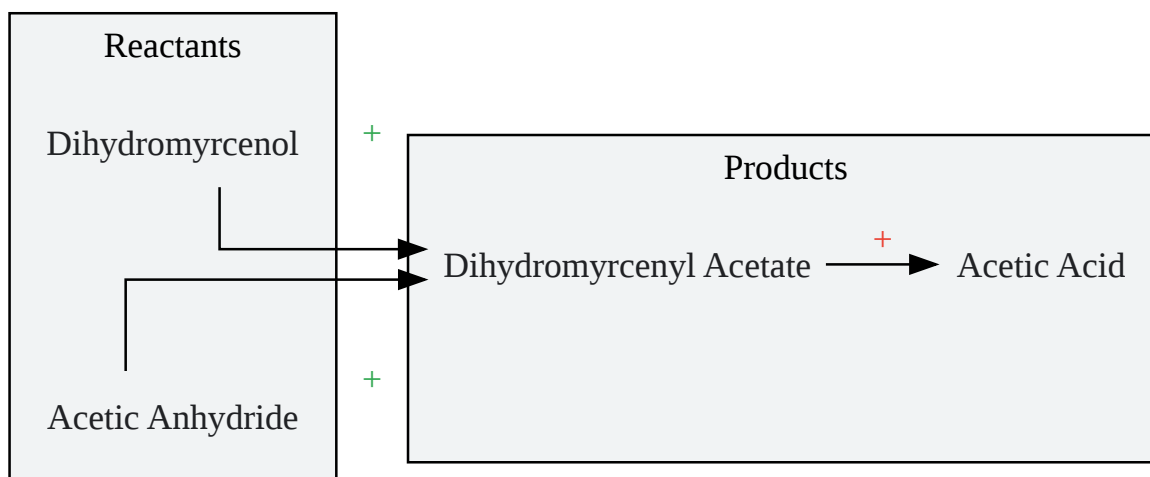
Property	Value	Reference(s)
CAS Number	18479-58-8	[4]
Molecular Formula	C ₁₀ H ₂₀ O	[4]
Molecular Weight	156.27 g/mol	[4]
Appearance	Colorless liquid	[5]
Boiling Point	194-197°C	[4]
Flash Point	76°C	[4]
Solubility	Soluble in alcohol and ether; slightly soluble in water	[4]

Synthesis of Dihydromyrcenol Derivatives

Dihydromyrcenol serves as a precursor for various derivatives, primarily through reactions involving its hydroxyl group and terminal double bond.

The tertiary hydroxyl group of **dihydromyrcenol** can be readily esterified to produce a range of esters, many of which are themselves valuable fragrance compounds. The most common of these is dihydromyrcenyl acetate.

Reaction Scheme: Synthesis of Dihydromyrcenyl Acetate



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Caption: Esterification of **Dihydromyrcenol**.

Experimental Protocol: Synthesis of Dihydromyrcenyl Acetate

This protocol is based on the general principles of esterification of tertiary alcohols.

Materials:

- **Dihydromyrcenol** (156.27 g/mol)
- Acetic anhydride (102.09 g/mol)
- Pyridine (as catalyst)
- Diethyl ether
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Standard laboratory glassware for reaction, workup, and distillation

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve **dihydromyrcenol** (1 equivalent) in diethyl ether.
- Add pyridine (1.2 equivalents) to the solution.
- Cool the mixture in an ice bath and add acetic anhydride (1.2 equivalents) dropwise with stirring.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).

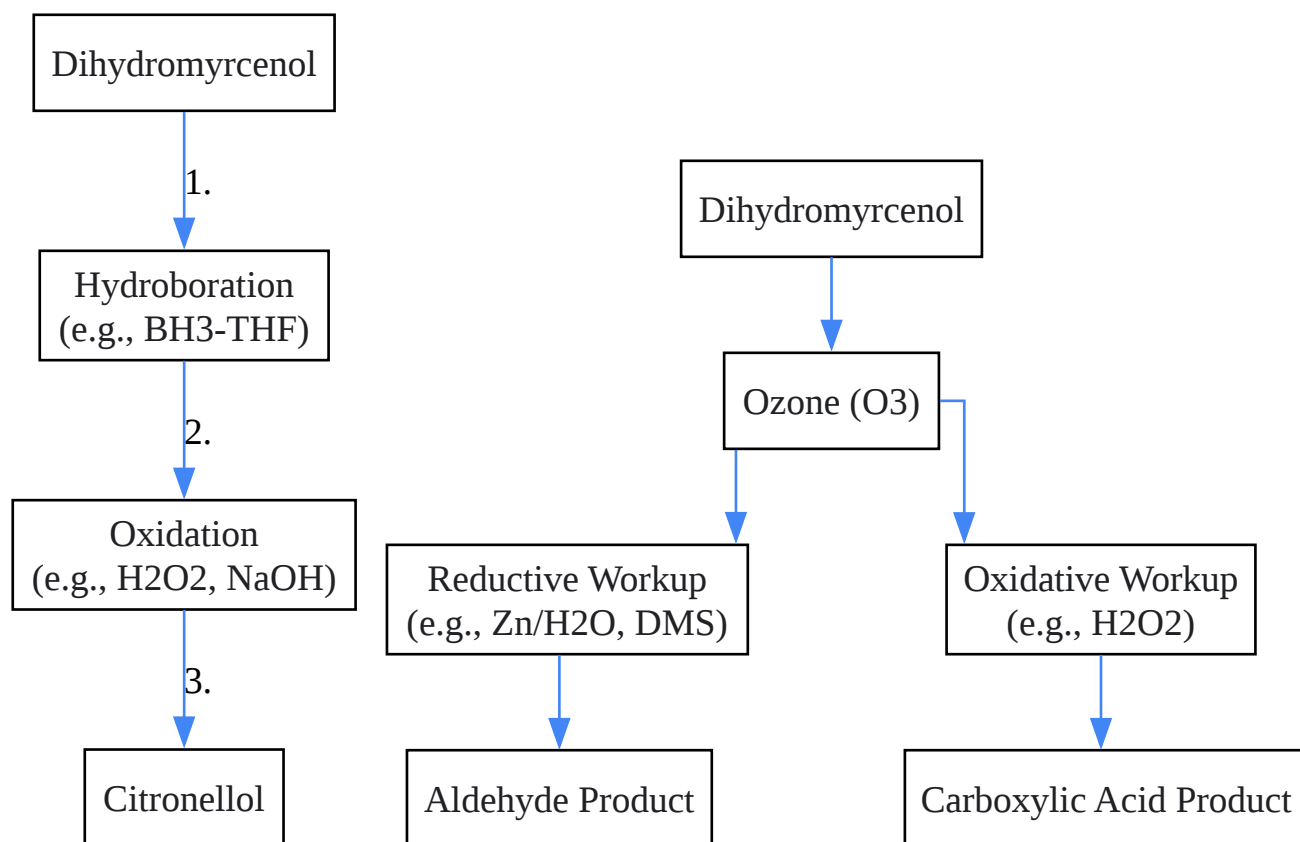
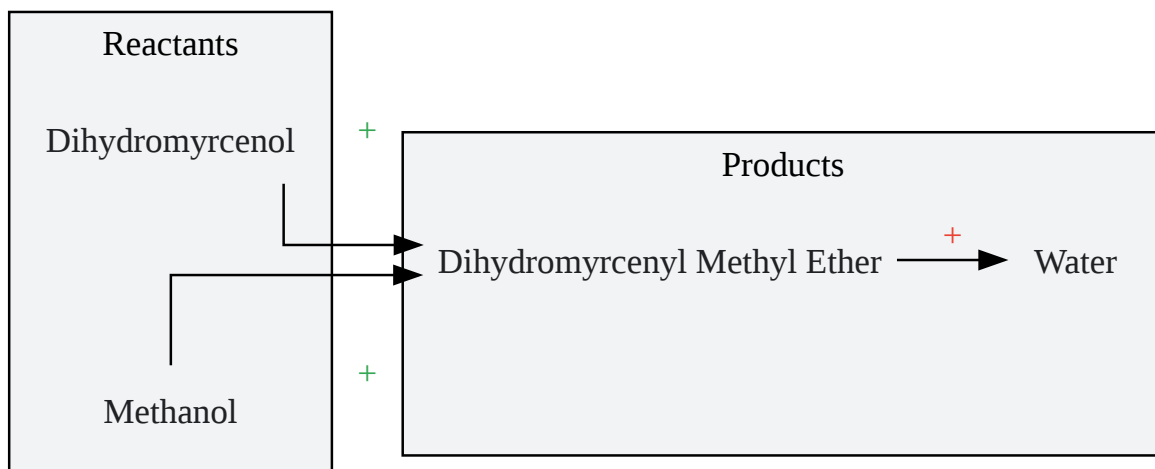
- Upon completion, quench the reaction by slowly adding water.
- Separate the organic layer and wash it sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude dihydromyrcenyl acetate by vacuum distillation.

Quantitative Data for Esterification:

Ester Product	Acylation Agent	Catalyst	Yield (%)	Reference(s)
Dihydromyrcenyl Acetate	Acetic Acid	Ion-exchange resin	92% (product composition)	[6]
Dihydromyrcenyl Formate	Formic Acid	Sulfuric Acid	50% (conversion)	[7]

The synthesis of dihydromyrcenyl ethers introduces another class of fragrance compounds with potentially different olfactory properties.

Reaction Scheme: Synthesis of Dihydromyrcenyl Methyl Ether



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